

# Technical Guide: Ethyl (2R)-2-aminopentanoate Hydrochloride

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## Compound of Interest

Compound Name: ethyl (2R)-2-aminopentanoate

Cat. No.: B085190

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CAS Number: 1998700-99-4[1][2]

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **ethyl (2R)-2-aminopentanoate** hydrochloride, a chiral non-proteinogenic amino acid ester. This document consolidates available data on its chemical properties, synthesis, and potential applications, with a focus on its relevance in synthetic chemistry and drug discovery.

## Chemical and Physical Properties

**Ethyl (2R)-2-aminopentanoate** hydrochloride, also known as ethyl D-norvaline hydrochloride, is the ethyl ester of the D-enantiomer of 2-aminopentanoic acid. As a hydrochloride salt, it exhibits increased stability and solubility in aqueous solutions compared to its free base form.

Table 1: Physicochemical Data for **Ethyl (2R)-2-aminopentanoate** Hydrochloride

Property	Value	Source
CAS Number	1998700-99-4	[1][2]
Molecular Formula	C <sub>7</sub> H <sub>16</sub> ClNO <sub>2</sub>	[1]
Molecular Weight	181.66 g/mol	[1]
IUPAC Name	ethyl (2R)-2-aminopentanoate;hydrochloride	[2]
Synonyms	Ethyl (R)-2-aminopentanoate HCl, Ethyl D-norvaline hydrochloride	
Appearance	White to off-white solid (predicted)	
Solubility	Soluble in water and lower alcohols (predicted)	

## Synthesis and Characterization

The synthesis of amino acid esters is a fundamental transformation in organic chemistry, often serving as a protecting group strategy for the carboxylic acid functionality during peptide synthesis or other chemical modifications.

## Experimental Protocol: Fischer Esterification

A common method for the synthesis of amino acid esters is the Fischer esterification. The following is a generalized protocol adapted from the synthesis of similar amino acid esters.[3]

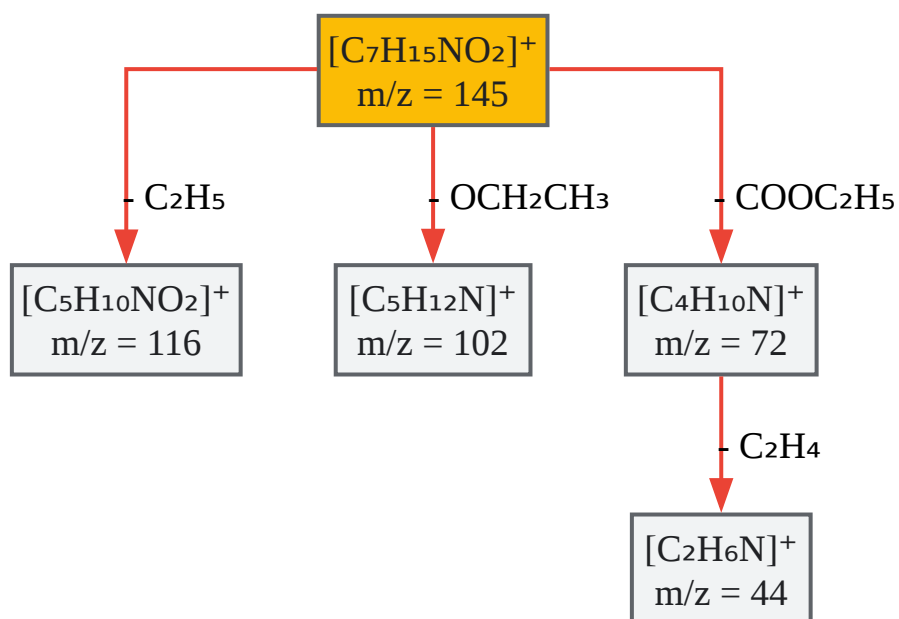
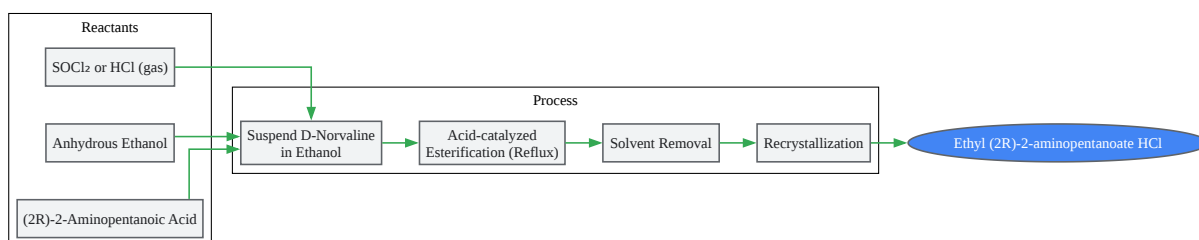
Materials:

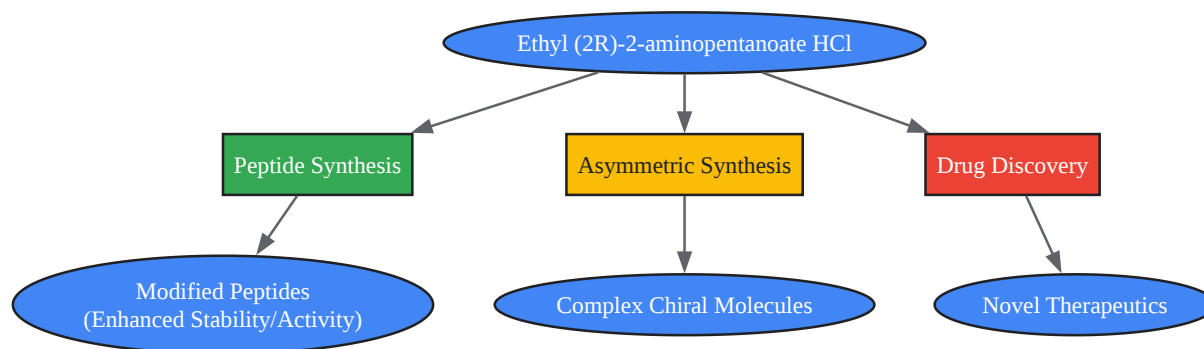
- (2R)-2-Aminopentanoic acid (D-Norvaline)
- Anhydrous Ethanol (EtOH)
- Thionyl chloride (SOCl<sub>2</sub>) or dry Hydrogen Chloride (HCl) gas

- Anhydrous diethyl ether

Procedure:

- Suspend (2R)-2-aminopentanoic acid in anhydrous ethanol in a round-bottom flask equipped with a reflux condenser and a drying tube.
- Cool the mixture in an ice bath and slowly add thionyl chloride dropwise. Alternatively, bubble dry HCl gas through the solution.
- After the addition is complete, heat the reaction mixture to reflux and maintain for several hours until the reaction is complete (monitored by TLC).
- Cool the reaction mixture to room temperature and remove the solvent under reduced pressure.
- The resulting crude product can be purified by recrystallization from a suitable solvent system, such as ethanol/diethyl ether, to yield **ethyl (2R)-2-aminopentanoate** hydrochloride as a white solid.





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## References

- 1. BLDpharm - Bulk Product Details [bldpharm.com]
- 2. fluorochem.co.uk [fluorochem.co.uk]
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